

Application Notes and Protocols for PROTAC BRD4 Degradar-20 in Cell Culture

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Compound of Interest

Compound Name: PROTAC BRD4 Degradar-20

Cat. No.: B12386876

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Introduction

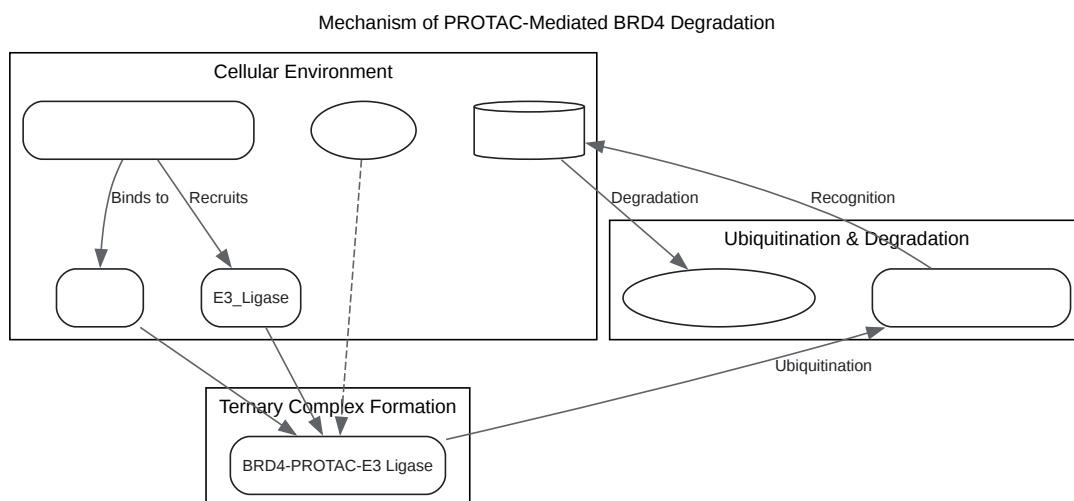
Proteolysis-targeting chimeras (PROTACs) represent a revolutionary approach in targeted therapy, moving beyond inhibition to induce the selective degradation of target proteins.

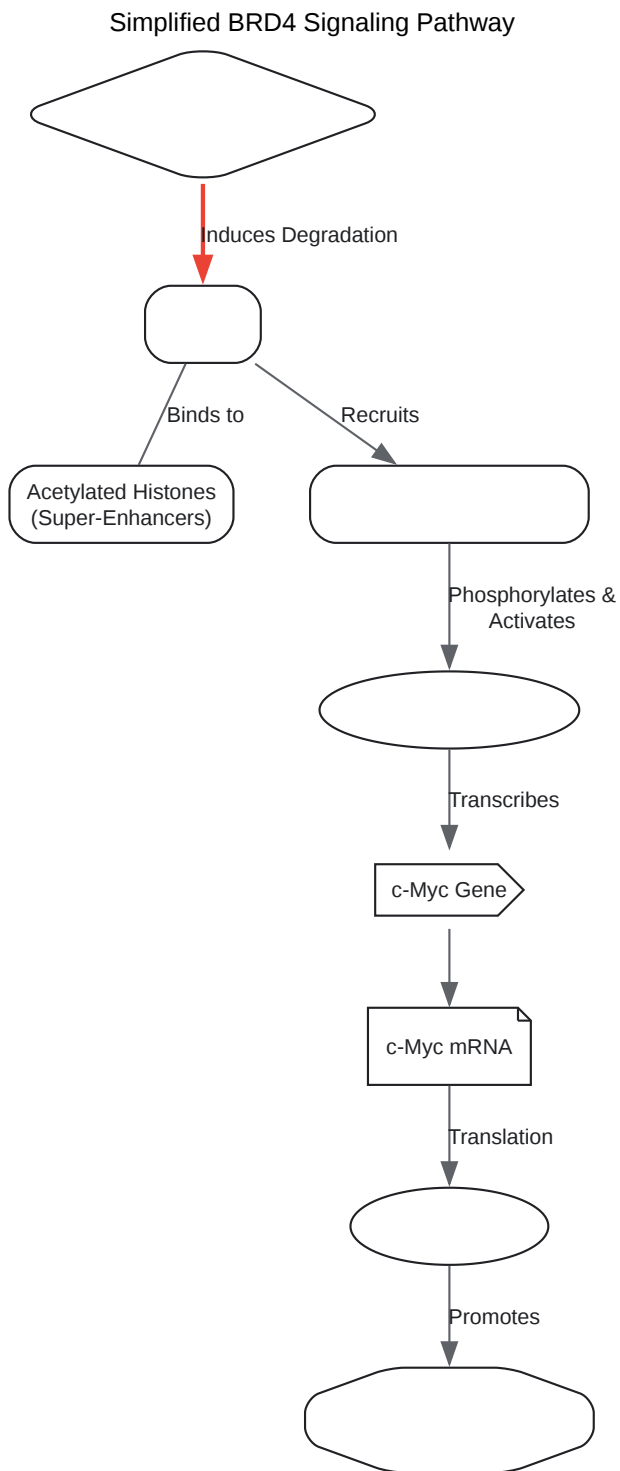
PROTAC BRD4 Degradar-20 is a heterobifunctional molecule designed to specifically target Bromodomain-containing protein 4 (BRD4) for ubiquitination and subsequent degradation by the proteasome.[1][2] BRD4 is a key epigenetic reader protein that regulates the transcription of crucial oncogenes, most notably c-Myc.[3] Its role in transcriptional regulation and cancer progression makes it a prime therapeutic target.[4][5]

These application notes provide a comprehensive guide for the use of **PROTAC BRD4 Degradar-20** in a cell culture setting, offering detailed experimental protocols and data presentation guidelines.

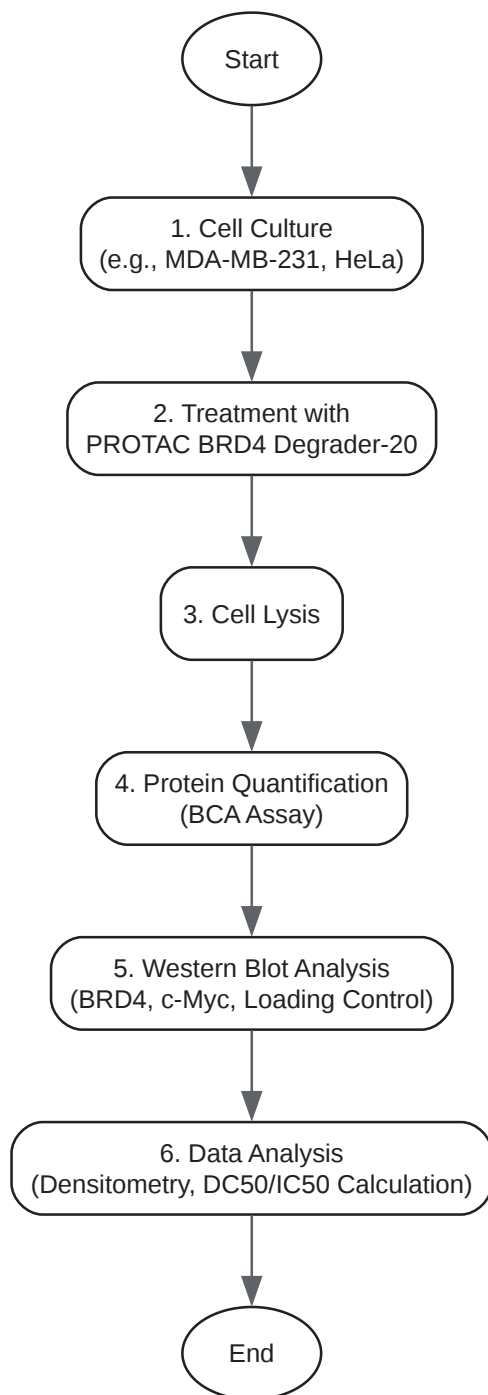
Mechanism of Action

PROTAC BRD4 Degradar-20 functions by hijacking the cell's natural protein disposal machinery, the ubiquitin-proteasome system (UPS).[6] The molecule simultaneously binds to BRD4 and an E3 ubiquitin ligase, forming a ternary complex.[7] This proximity facilitates the transfer of ubiquitin from the E3 ligase to BRD4, tagging it for recognition and degradation by the 26S proteasome.[3] The PROTAC molecule is then released to induce the degradation of another BRD4 protein, acting in a catalytic manner.[3]





General Experimental Workflow for PROTAC BRD4 Degrader-20

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